

Azemiglitzone purity standards for research

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Compound Focus: Azemiglitzone

CAS No.: 1133819-87-0

Cat. No.: S536393

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Chemical Identity & Handling Specifications

The table below summarizes the key identifying and handling information for **Azemiglitzone** based on the search results.

Property	Specification	Source / Context
Molecular Weight	371.41 g/mol	Selleckchem [1]
CAS Number	1133819-87-0	Selleckchem [1]
Chemical Formula	$C_{19}H_{17}NO_5S$	Selleckchem [1]
Mechanism of Action	Mitochondrial Pyruvate Carrier (MPC) inhibitor; minimal PPAR γ binding [1].	Selleckchem & Preprint [1] [2]
Solubility (DMSO)	82 mg/mL (220.78 mM)	Selleckchem [1]
Solubility (Water)	Insoluble	Selleckchem [1]
Storage Condition	-21°C powder	Selleckchem [1]

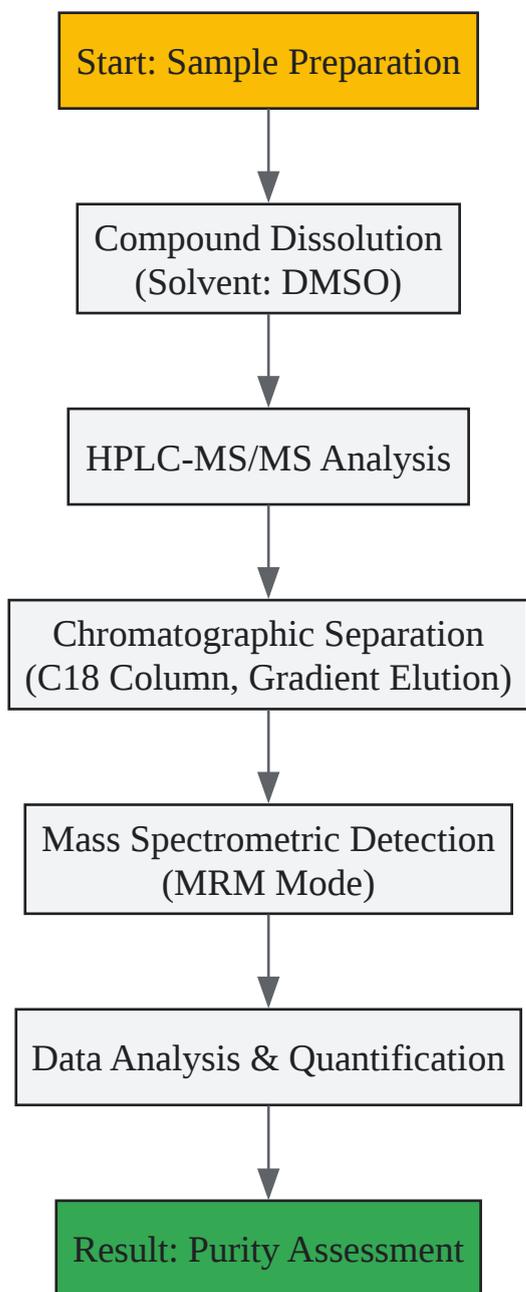
Analytical Methodologies for Purity Assessment

While a specific method for **Azemiglitazone** was not found, the principles from a validated HPLC-MS/MS method for Pioglitazone (a related thiazolidinedione) can be adapted. Key parameters for a robust purity assay are summarized below [3].

Parameter	Specification	Application Note
Analytical Instrument	HPLC-MS/MS (Triple Quadrupole)	Essential for selective detection and quantification.
Chromatography Column	Reversed-Phase C18 (e.g., 50 x 2.1 mm, 2.6 µm)	Standard for separating small molecules like TZDs.
Mobile Phase	Gradient: 0.1% Formic Acid in Water vs. 0.1% Formic Acid in Acetonitrile	Provides good peak shape and ionization.
Detection Mode	Multiple Reaction Monitoring (MRM)	Monitors specific ion transitions for high selectivity.
Linear Range	5 - 100 ng/mL (for PGZ, as reference)	To be established for Azemiglitazone.
Precision (Intra-day)	< 5%	Target for a precise method.
Precision (Inter-day)	< 10%	Target for a reproducible method.

Detailed Experimental Workflow

The following diagram outlines the key stages of the analytical workflow, from sample preparation to data analysis.



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Experimental Considerations & Best Practices

- **Solvent Handling:** Using fresh, dry DMSO is critical due to the compound's solubility profile and the moisture-absorbing nature of DMSO, which can affect solubility and stability [1].
- **Solution Stability:** For in vitro cell assays, a 48-hour treatment duration with **Azemiglitazone** has been used [1]. The stability of stock and working solutions under specific storage conditions should

be experimentally determined.

- **Structural Confirmation:** Computational models suggest that **Azemiglitzone** binds the Mitochondrial Pyruvate Carrier (MPC) in a different conformation than it binds PPAR γ [2]. This underpins its selective action, which should be a key metric in functional purity assays.

Key Limitations and Missing Information

The information available has significant gaps for establishing a complete purity standard. You should be aware of the following:

- **No Certified Purity Standard:** The search results do not provide an accepted purity standard (e.g., >98% or >99%) for the compound itself.
- **No Explicit Impurity Profile:** Specific known impurities, degradation products, or their acceptable thresholds are not listed.
- **Supplier Qualification is Critical:** The provided data, particularly from [1], is from a commercial supplier for "research use only" and should not be treated as a certified analytical report.
- **Independent Verification:** It is highly recommended to independently verify the identity and purity of any received batch of **Azemiglitzone** using techniques like NMR and the adapted HPLC-MS/MS methods described above.

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References

1. Azemiglitzone (MSDC-0602) | Mitochondrial pyruvate ... [selleckchem.com]
2. Computational structural prediction and chemical inhibition of ... [pmc.ncbi.nlm.nih.gov]
3. Development and Validation of an HPLC–MS/MS Method ... [pmc.ncbi.nlm.nih.gov]

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